

3-Chloro-5-fluorophenethyl acetate proper disposal procedures

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Compound of Interest

Compound Name: *3-Chloro-5-fluorophenethyl acetate*

Cat. No.: *B7992665*

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3-Chloro-5-fluorophenethyl Acetate: Proper Disposal & Waste Management[1][2]

Executive Summary & Immediate Action

3-Chloro-5-fluorophenethyl acetate (CAS: 1379363-86-6) is a halogenated organic ester.[1] [3] Improper disposal poses significant risks due to the formation of hydrofluoric (HF) and hydrochloric (HCl) acids upon thermal decomposition or hydrolysis.

- Primary Waste Stream: Halogenated Organic Waste.[1]
- Critical Prohibition: NEVER dispose of this compound down the drain. It is toxic to aquatic life and can damage plumbing infrastructure via acid hydrolysis.[1]
- Immediate Spill Response: Absorb with inert material (vermiculite/sand).[1] Do not use combustible materials like sawdust.[1]

Chemical Characterization & Waste Profile

To ensure compliant disposal, the chemical must be accurately characterized on all waste tags.
[1]

Property	Data	Relevance to Disposal
CAS Number	1379363-86-6	Required for waste manifesting.[1]
Molecular Formula	C ₁₀ H ₁₀ ClFO ₂	Confirm presence of F and Cl atoms.[1][4]
Molecular Weight	216.64 g/mol	Density considerations for liquid waste.[1]
Flash Point	>100°C (Estimated)	Classified as Combustible (not highly Flammable), but treated as organic solvent waste.[1]
Solubility	Low in water; High in organics	Must be dissolved in compatible organic solvent for disposal.[1]
Hazards	Skin/Eye Irritant, Aquatic Toxicity	Requires full PPE during waste transfer.[1]

Pre-Disposal Safety & Handling

Before initiating the disposal workflow, ensure the following safety protocols are active.

- PPE Requirements: Nitrile gloves (double-gloving recommended due to halogenated nature), safety goggles, and a flame-resistant lab coat.[1][5]
- Ventilation: All waste transfer operations must occur inside a certified chemical fume hood to capture volatile organic compounds (VOCs).[1]
- Container Selection: Use High-Density Polyethylene (HDPE) or glass containers.[1] Avoid metal containers (steel/aluminum) as potential hydrolysis can generate acids that corrode metal.[1][5]

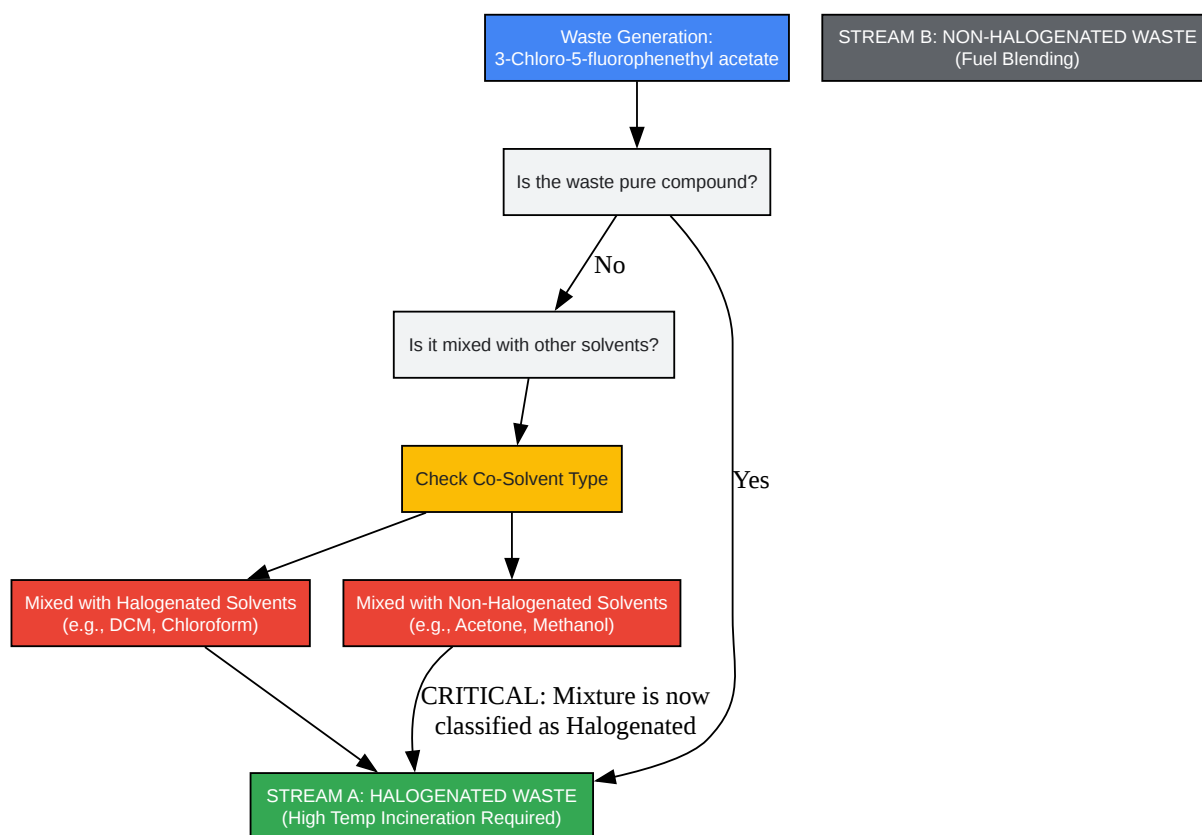
Waste Segregation Protocol

The most critical step in the disposal of **3-Chloro-5-fluorophenethyl acetate** is segregation.^[1] Mixing halogenated waste with non-halogenated solvents significantly increases disposal costs and complicates the incineration process.^[1]

Scientific Rationale for Segregation

- **Halogen Content:** The presence of Chlorine and Fluorine requires the waste incinerator to operate at higher temperatures (>1100°C) and utilize wet scrubbers to neutralize the resulting acid gases (HCl and HF).
- **Cost Efficiency:** Non-halogenated waste is often used as fuel blending.^[1] Contaminating it with halogens renders it unsuitable for fuel recovery, forcing it into the expensive "destructive incineration" stream.^[1]

Segregation Decision Logic



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Figure 1: Waste Segregation Decision Tree.[1] Note that adding even small amounts of halogenated compound to non-halogenated solvents reclassifies the entire mixture as Halogenated Waste.

Step-by-Step Disposal Procedure

Step 1: Collection & Containment

- Select a clean, chemically compatible container (HDPE or Amber Glass).[1]

- Ensure the container has a screw-top lid that seals tightly to prevent vapor escape.[1]
- Fill the container no more than 90% full to allow for thermal expansion.[1]

Step 2: Chemical Labeling (Compliance)

A generic "Waste" label is insufficient.[1][6] The label must explicitly state:

- Full Chemical Name: "**3-Chloro-5-fluorophenethyl acetate**" (No abbreviations).[1][4]
- Hazard Class: "Halogenated Organic."[1]
- Constituents: If in solution, list the solvent and the approximate concentration (e.g., "Solution in Dichloromethane, <5%").

Step 3: Storage

Store the waste container in a Satellite Accumulation Area (SAA).

- Location: Near the point of generation (e.g., inside the fume hood or a vented cabinet).[1]
- Secondary Containment: Place the bottle in a secondary tray to catch potential leaks.
- Incompatibility: Keep separate from strong oxidizers (e.g., nitric acid) and strong bases (which can cause rapid hydrolysis).[1]

Step 4: Professional Hand-off

Contact your facility's Environmental Health & Safety (EHS) department for pickup.[1][7] Do not transport the waste yourself to the central accumulation area unless authorized.

The Destruction Lifecycle (The "Why")

Understanding the downstream process validates the strict segregation protocols. The destruction of fluorinated compounds is chemically demanding.[1]

- Injection: The waste is injected into a rotary kiln incinerator.[1]

- Combustion: Temperatures must exceed 1100°C to break the strong C-F bond (Bond Energy ~485 kJ/mol).[1]
- Acid Generation:
- Scrubbing: The exhaust gas passes through a wet scrubber (usually Calcium Hydroxide or Sodium Hydroxide) to neutralize the acids before release.[1]



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Figure 2: Industrial destruction pathway for halogenated esters, highlighting the necessity of scrubbing systems.[1]

References

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- To cite this document: BenchChem. [3-Chloro-5-fluorophenethyl acetate proper disposal procedures]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b7992665/docs#3-chloro-5-fluorophenethyl-acetate-proper-disposal-procedures>]

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